

# 2-Hydroxybutyl Methacrylate: An In-Depth Technical Guide to Health and Safety

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## Compound of Interest

Compound Name: 2-Hydroxybutyl methacrylate

Cat. No.: B079437

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety considerations for **2-Hydroxybutyl methacrylate** (HBMA). The information is intended to equip researchers, scientists, and professionals in drug development with the necessary knowledge to handle this chemical safely. Due to the limited availability of specific quantitative toxicological data for **2-Hydroxybutyl methacrylate** in the public domain, this guide also includes data on structurally related and well-studied methacrylates, namely 2-Hydroxyethyl methacrylate (HEMA) and 2-Hydroxypropyl methacrylate (HPMA), for comparative purposes and to infer potential hazards.

## Hazard Identification and Classification

**2-Hydroxybutyl methacrylate** is classified as a hazardous substance. The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides the following classifications:

- Skin Irritation (Category 2): Causes skin irritation.[\[1\]](#)
- Skin Sensitization (Category 1): May cause an allergic skin reaction.[\[1\]](#)
- Eye Irritation (Category 2): Causes serious eye irritation.[\[1\]](#)

- Specific Target Organ Toxicity — Single Exposure (Category 3): May cause respiratory irritation.[1]
- Acute Toxicity (Category 4): Harmful if swallowed, in contact with skin, or if inhaled.[2][3]

## Toxicological Data

While specific LD50 (median lethal dose) and LC50 (median lethal concentration) values for **2-Hydroxybutyl methacrylate** are not readily available in public literature, its GHS classification as "Acute Toxicity Category 4" for oral, dermal, and inhalation routes indicates that it is considered harmful by these routes of exposure.[2][3]

For a comprehensive understanding of the potential toxicity, the following tables summarize the GHS hazard classifications for a mixture of hydroxybutyl methacrylate isomers and the available quantitative toxicological data for the related methacrylates, HEMA and HPMA.

Table 1: GHS Hazard Classification for Hydroxybutyl Methacrylate (Mixture of Isomers)

Hazard Class	Category	GHS Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[2][3]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[2][3]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[2][3]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction[2][3]

Table 2: Summary of Acute Toxicological Data for HEMA and HPMA (Surrogate Data)

Substance	Test	Species	Route	Value
2-Hydroxyethyl methacrylate (HEMA)	LD50	Rat	Oral	5050 mg/kg[4][5]
	LD50	Mouse	Oral	3275 mg/kg[4]
	LD50	Rabbit	Dermal	>3000 mg/kg[5][6]
2-Hydroxypropyl methacrylate (HPMA)	LD50	Rat	Oral	11200 mg/kg
	LD50	Rabbit	Dermal	>5000 mg/kg[7]

## Physical and Chemical Properties

Understanding the physical and chemical properties of **2-Hydroxybutyl methacrylate** is crucial for safe handling and storage.

Table 3: Physical and Chemical Properties of **2-Hydroxybutyl Methacrylate**

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>3</sub> [1]
Molecular Weight	158.19 g/mol [1]
Appearance	Colorless liquid
IUPAC Name	2-hydroxybutyl 2-methylprop-2-enoate[1]
CAS Number	13159-51-8[1]

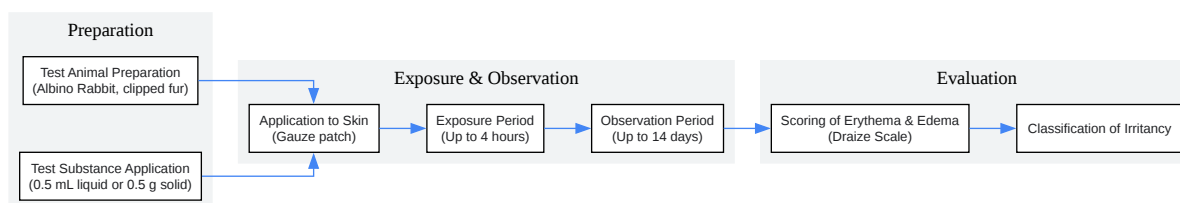
## Experimental Protocols

Detailed experimental protocols for toxicological assessments of **2-Hydroxybutyl methacrylate** are not readily available. However, standardized guidelines from the

Organisation for Economic Co-operation and Development (OECD) are typically followed. Below are descriptions of common methodologies used for assessing the hazards associated with methacrylates.

## Skin Irritation/Corrosion

The potential for a substance to cause skin irritation is typically assessed using the OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion). This test involves applying the substance to the shaved skin of a rabbit and observing for signs of erythema (redness) and edema (swelling) over a period of time. In recent years, in vitro methods using reconstructed human epidermis models (OECD TG 439) are increasingly used to reduce animal testing.

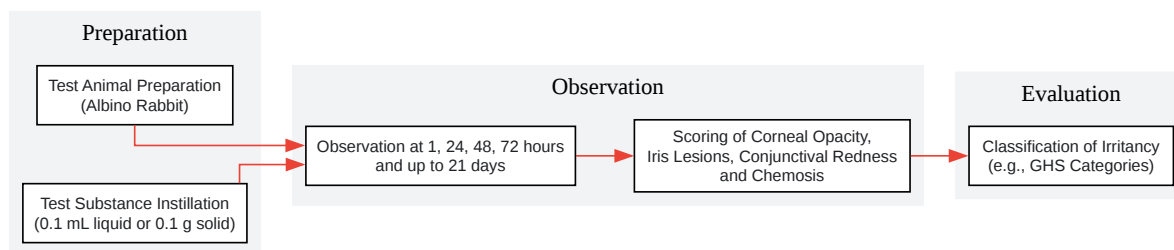


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In vivo skin irritation testing workflow.

## Eye Irritation/Serious Eye Damage

The potential for a substance to cause eye irritation or serious eye damage is assessed using the OECD Test Guideline 405 (Acute Eye Irritation/Corrosion). This involves instilling the test substance into the eye of a rabbit and observing for effects on the cornea, iris, and conjunctiva. In vitro alternatives, such as the Bovine Corneal Opacity and Permeability (BCOP) test (OECD TG 437) and tests using reconstructed human cornea-like epithelium (OECD TG 492), are now widely used.[8]

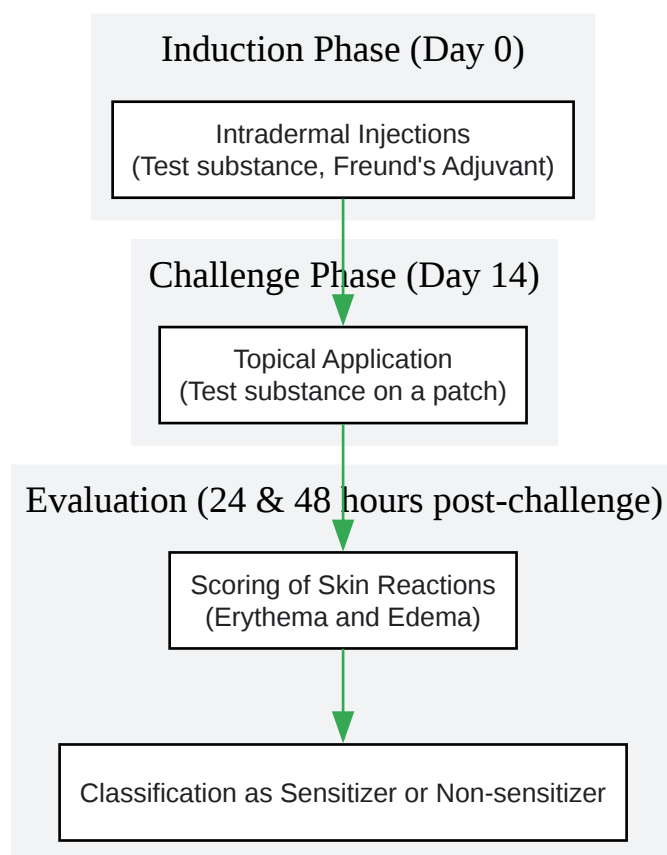


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In vivo eye irritation testing workflow.

## Skin Sensitization

The potential for a substance to cause skin sensitization is commonly evaluated using the Guinea Pig Maximization Test (GPMT) (OECD TG 406) or the Local Lymph Node Assay (LLNA) (OECD TG 429). The GPMT involves an intradermal induction phase with and without adjuvant, followed by a topical challenge to determine if a hypersensitive state has been induced.



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Guinea Pig Maximization Test (GPMT) workflow.

## Health and Safety Considerations

### Exposure Controls

- Engineering Controls: Work with **2-Hydroxybutyl methacrylate** should be conducted in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.[9] Eyewash stations and safety showers should be readily accessible.[7]
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Chemical safety goggles or a face shield are essential to prevent eye contact.[5]

- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., butyl rubber, neoprene) and a lab coat or other protective clothing to prevent skin contact.[\[5\]](#)
- Respiratory Protection: If ventilation is inadequate or if there is a risk of inhaling vapors or aerosols, a NIOSH-approved respirator with an appropriate organic vapor cartridge should be used.[\[5\]](#)

## Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe vapor or mist. Wash hands thoroughly after handling.[\[9\]](#) Keep away from heat, sparks, and open flames.
- Storage: Store in a cool, dry, well-ventilated place away from direct sunlight and sources of ignition.[\[7\]](#) Keep containers tightly closed. The substance may polymerize if not properly stabilized, and this process can be initiated by heat, light, or contaminants.

## First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[5\]](#)
- Skin Contact: Remove contaminated clothing and wash skin with plenty of soap and water. If skin irritation or a rash occurs, seek medical attention.[\[5\]](#)
- Inhalation: Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[10\]](#)

## Fire Fighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[11\]](#)
- Specific Hazards: The substance is combustible and may form explosive mixtures with air upon heating. Hazardous combustion products can include carbon monoxide and carbon dioxide.

- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[11\]](#)

## Spill and Leak Procedures

- Personal Precautions: Evacuate the area and ensure adequate ventilation. Avoid breathing vapors and contact with the spilled material. Wear appropriate PPE.
- Containment and Cleanup: Absorb the spill with an inert material (e.g., sand, earth, vermiculite) and place it in a suitable container for disposal. Do not allow the spilled material to enter drains or waterways.

## Occupational Exposure Limits

Currently, there are no specific occupational exposure limits (OELs) established for **2-Hydroxybutyl methacrylate**. However, OELs for other methacrylates can provide guidance for maintaining a safe working environment.

Table 4: Occupational Exposure Limits for Related Methacrylates

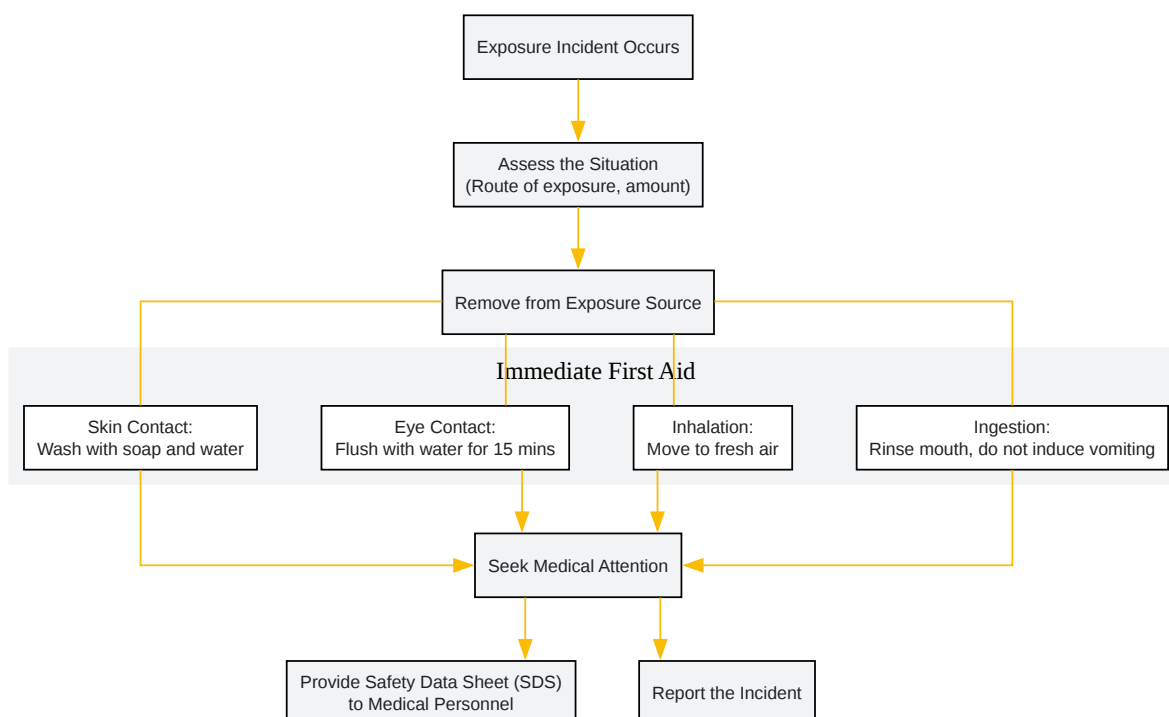
Substance	Agency	Limit Type	Value
Methyl Methacrylate (MMA)	OSHA	PEL (8-hr TWA)	100 ppm <a href="#">[4]</a>
ACGIH	TLV (8-hr TWA)	50 ppm <a href="#">[4]</a>	
ACGIH	STEL (15-min)	100 ppm <a href="#">[4]</a>	
NIOSH	REL (10-hr TWA)	100 ppm <a href="#">[4]</a>	
Ethyl Methacrylate (EMA)	ACGIH	TLV (8-hr TWA)	50 ppm
ACGIH	STEL (15-min)	100 ppm	
Butyl Methacrylate	ACGIH	TLV (8-hr TWA)	50 ppm

TWA: Time-Weighted Average; STEL: Short-Term Exposure Limit; PEL: Permissible Exposure Limit; TLV: Threshold Limit Value; REL: Recommended Exposure Limit.



## Logical Relationships for Handling Exposure

The following diagram illustrates a logical workflow for responding to an exposure incident involving **2-Hydroxybutyl methacrylate**.



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